Application Note: Preparation of Nonapeptide-1 Stock Solutions for Cell-Based Assays

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Compound of Interest

Compound Name:	*Nonapeptide-1 acetate salt*
Cat. No.:	*B8081555*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nonapeptide-1 is a synthetic peptide composed of nine amino acids with the sequence Met-Pro-D-Phe-Arg-D-Trp-Phe-Lys-Pro-Val-NH2.[1][2][3][4] It has garnered significant interest in dermatological and pharmacological research due to its function as a competitive antagonist of the melanocortin 1 receptor (MC1R).[1][5][6][7][8] By blocking the binding of α-melanocyte-stimulating hormone (α-MSH) to MC1R on melanocytes, Nonapeptide-1 effectively inhibits the downstream signaling cascade responsible for melanin synthesis.[1][5][6][9] This mechanism involves the suppression of cyclic AMP (cAMP) production and the subsequent downregulation of key melanogenic enzymes and transcription factors, such as tyrosinase, TRP1, TRP2, and MITF.[1][5][7][10]

Accurate and consistent preparation of Nonapeptide-1 stock solutions is critical for obtaining reliable and reproducible results in cell-based assays studying pigmentation, receptor signaling, and related cellular processes. This document provides detailed protocols for the solubilization, storage, and preparation of working solutions of Nonapeptide-1.

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Quantitative Data Summary

The following table summarizes the key physicochemical properties of Nonapeptide-1, which are essential for accurate stock solution preparation.

Property	Value	References
Molecular Weight	1206.5 g/mol	[3][4][10][11]
Appearance	White to off-white lyophilized powder	[2][11][12][13]
Purity (by HPLC)	Typically ≥95% - 98%	[2][4][14]
Solubility	Soluble in water (≥0.1 g/mL)	[4][12]
Storage (Lyophilized)	Long-term: -20°C to -80°C (6-24 months). Short-term: 2-8°C (up to one week).	[2][4][11]
Storage (Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[2]
Mechanism of Action	Competitive antagonist of Melanocortin 1 Receptor (MC1R).	[1][5][6][9]
In Vitro IC_{50}	~2.5 nM (for α-MSH-induced cAMP increase); ~11 nM (for α-MSH-induced melanosome dispersion).	[1][7]

Experimental Protocols

Materials and Equipment

- Lyophilized Nonapeptide-1 powder
- Sterile, nuclease-free water or sterile Phosphate-Buffered Saline (PBS)

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- Dimethyl sulfoxide (DMSO), cell culture grade (for alternative solubilization)
- Sterile microcentrifuge tubes (1.5 mL) and conical tubes (15 mL, 50 mL)
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Benchtop microcentrifuge
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol 1: Reconstitution of Lyophilized Nonapeptide-1 to a Primary Stock

This protocol describes how to prepare a high-concentration primary stock solution (e.g., 10 mM).

- Pre-Reconstitution Steps:
  - Before opening, allow the vial of lyophilized Nonapeptide-1 to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial.
  - Briefly centrifuge the vial (e.g., at 10,000 x g for 1 minute) to ensure all the lyophilized powder is collected at the bottom of the vial.[15]
- Calculation of Solvent Volume:
  - Use the following formula to calculate the volume of solvent needed to achieve the desired stock concentration: Volume (L) = Mass (g) / (Concentration (mol/L) × Molecular Weight (g/mol))
  - Example for a 10 mM stock from 1 mg of Nonapeptide-1:
    - Mass = 0.001 g
    - Concentration = 0.010 mol/L

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    - Molecular Weight = 1206.5 g/mol
    - Volume (L) = 0.001 / (0.010 × 1206.5) = 0.00008288 L
    - Volume (µL) = 82.9 µL
  - Therefore, add 82.9 µL of sterile water or PBS to 1 mg of Nonapeptide-1 to make a 10 mM stock solution.
- Solubilization:
  - Aseptically add the calculated volume of sterile water or PBS to the vial.
  - Recap the vial securely and vortex gently for 10-20 seconds to dissolve the peptide completely.
  - Visually inspect the solution to ensure it is clear and free of particulates. If solubility is an issue, sonication in a water bath for a few minutes may aid dissolution.[15]
- Storage of Primary Stock:
  - To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the primary stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.[2]
  - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Note on Alternative Solvents: While Nonapeptide-1 is reported to be water-soluble, some batches may be difficult to dissolve.[4][12] If the peptide does not fully dissolve in an aqueous buffer, a small amount of DMSO can be used to first solubilize the peptide, followed by dilution with the appropriate aqueous buffer.[15][16] Be aware of the final DMSO concentration in your cell culture, as it can be toxic to cells at higher concentrations (typically >0.5%).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the serial dilution of the primary stock to achieve final working concentrations (typically in the nM to µM range).

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- Thawing:
  - Remove one aliquot of the primary stock solution from the freezer and thaw it on ice or at room temperature.
- Intermediate Dilutions:
  - Perform one or more serial dilutions in sterile cell culture medium to create an intermediate stock that is easier to handle for final dilutions.
  - Example: To prepare a 100 µM intermediate stock from a 10 mM primary stock, perform a 1:100 dilution. Add 5 µL of the 10 mM stock to 495 µL of sterile cell culture medium and mix thoroughly.
- Final Working Solution:
  - Calculate the volume of the intermediate stock needed to achieve the final desired concentration in your cell culture plate.
  - Example: To treat cells in a well containing 200 µL of medium with a final concentration of 100 nM Nonapeptide-1:
    - Use the formula: C1V1 = C2V2
    - (100 µM) × V1 = (0.1 µM) × (200 µL)
    - V1 = (0.1 × 200) / 100 = 0.2 µL
    - To accurately pipette such a small volume, it is better to create a more dilute intermediate stock (e.g., 10 µM or 1 µM) or prepare a larger volume of the final working solution to be added to multiple wells. For instance, prepare 1 mL of a 1 µM working solution by adding 10 µL of the 100 µM intermediate stock to 990 µL of medium. Then, add the appropriate volume of this working solution to your cells.
- Application to Cells:
  - Add the calculated volume of the final working solution to your cell culture wells. Gently mix the plate to ensure even distribution.

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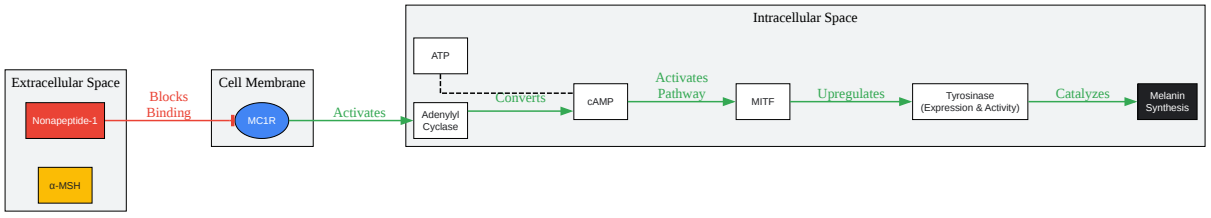
- Always prepare a vehicle control by adding an equivalent volume of the solvent (e.g., cell culture medium with the same final concentration of DMSO, if used) to control wells.

Visualizations

Signaling Pathway of Nonapeptide-1 Action



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Caption: Nonapeptide-1 competitively blocks α-MSH binding to MC1R.

Experimental Workflow for Stock Solution Preparation

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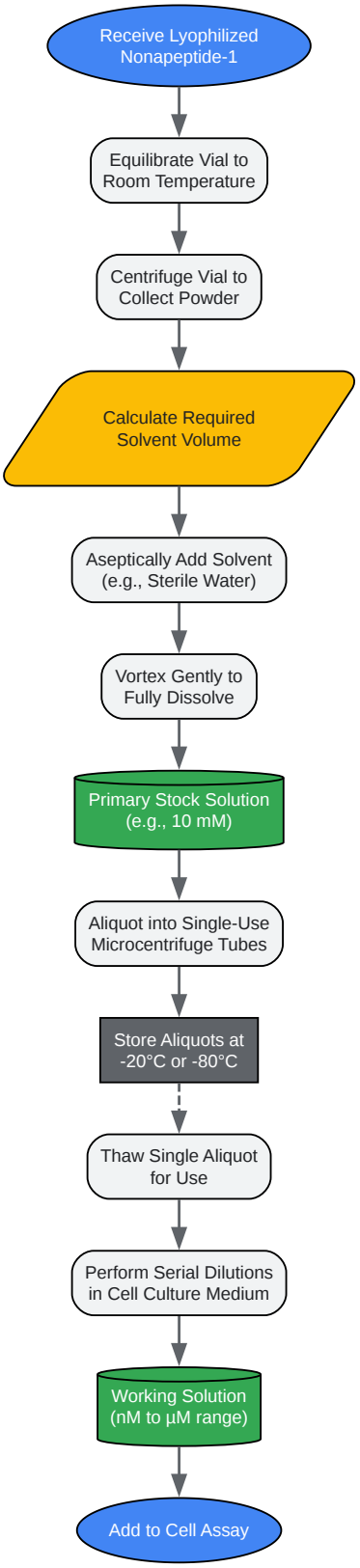

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